

# Safeguarding Your Research: A Comprehensive Guide to Handling SR1001

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## *Compound of Interest*

Compound Name: SR1001

Cat. No.: B560095

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This document provides essential safety and logistical information for the handling and disposal of **SR1001**, a selective ROR $\alpha$  and ROR $\gamma$  inverse agonist. Adherence to these procedural guidelines is critical to ensure a safe laboratory environment and the integrity of your research.

## Personal Protective Equipment (PPE) for SR1001

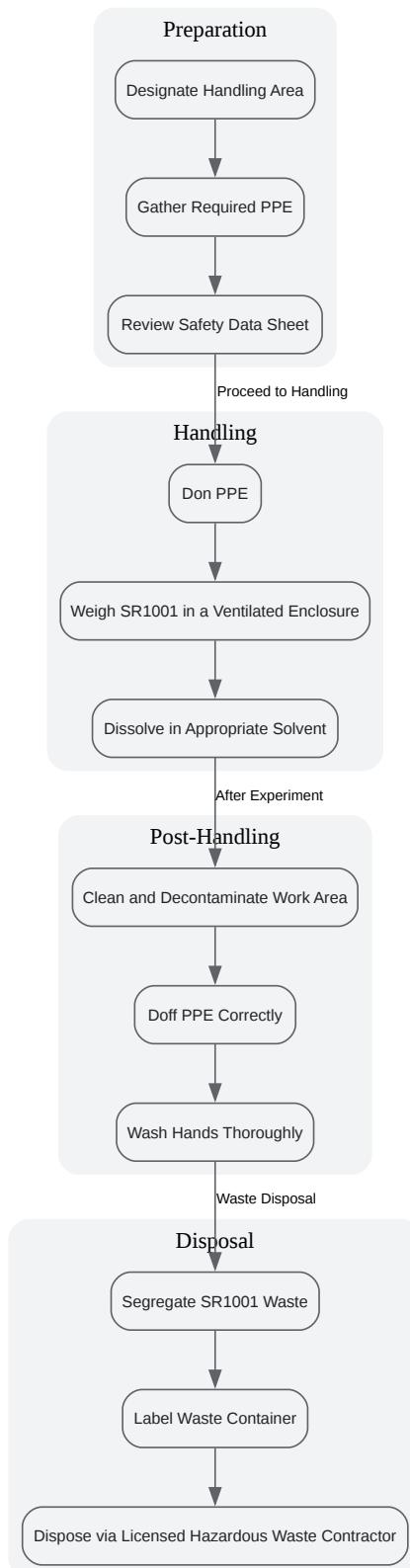
The following table summarizes the required personal protective equipment for handling **SR1001**. This compound is classified as harmful if swallowed and causes serious eye irritation.

[1]

PPE Category	Item	Specifications
Hand Protection	Gloves	Nitrile or other chemically resistant gloves
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses or chemical splash goggles.
Body Protection	Lab Coat	Standard laboratory coat.
Respiratory	Respirator	Use in a well-ventilated area. A NIOSH-approved respirator may be required for handling large quantities or in poorly ventilated areas.

## Operational Plan for Handling SR1001

A systematic approach to handling **SR1001** is crucial to minimize exposure and prevent contamination. The following workflow outlines the key steps from preparation to disposal.

[Click to download full resolution via product page](#)**Caption:** Workflow for the safe handling and disposal of **SR1001**.

## Experimental Protocols

### Engineering Controls:

- Always handle **SR1001** in a well-ventilated area.[[2](#)]
- For procedures that may generate dust or aerosols, use a chemical fume hood or other ventilated enclosure.[[2](#)]

### Personal Hygiene:

- Wash hands thoroughly with soap and water after handling **SR1001** and before leaving the laboratory.[[1](#)]
- Do not eat, drink, or smoke in areas where **SR1001** is handled.[[2](#)]

### Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[[1](#)]
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Ingestion: If swallowed, wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention.[[1](#)]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

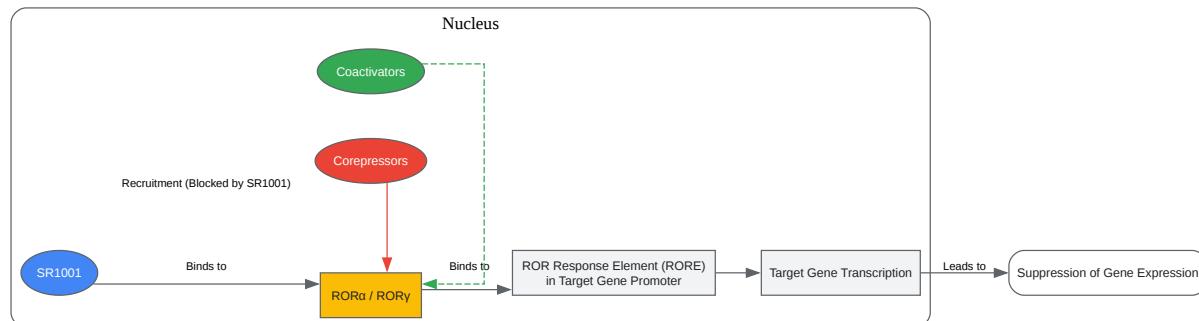
## Disposal Plan for **SR1001**

**SR1001** and any contaminated materials should be treated as hazardous chemical waste.

Waste Type	Disposal Container	Disposal Procedure
Solid SR1001	Labeled, sealed container for chemical waste.	Dispose of through a licensed hazardous waste disposal contractor.
Solutions of SR1001	Labeled, sealed container for liquid chemical waste.	Dispose of through a licensed hazardous waste disposal contractor. Do not pour down the drain.
Contaminated PPE	Labeled, sealed bag or container for solid waste.	Dispose of as hazardous waste in accordance with institutional and local regulations.

## SR1001 Mechanism of Action: ROR $\alpha$ and ROR $\gamma$ Signaling

**SR1001** is a synthetic ligand that acts as an inverse agonist for the Retinoic acid-related Orphan Receptors alpha (ROR $\alpha$ ) and gamma (ROR $\gamma$ ). These nuclear receptors are critical in regulating various physiological processes, including immune responses and metabolism. As an inverse agonist, **SR1001** suppresses the constitutive activity of ROR $\alpha$  and ROR $\gamma$ .



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## References

- 1. [journals.physiology.org](https://journals.physiology.org) [journals.physiology.org]
- 2. Page loading... [guidechem.com]
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